

# A Technical Guide to the Safe Handling of Fmoc-N-PEG23-acid

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## Compound of Interest

Compound Name: *Fmoc-N-PEG23-acid*

Cat. No.: *B8106024*

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This guide provides an in-depth overview of the material safety information for **Fmoc-N-PEG23-acid**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various supplier and safety data resources.

## Chemical Identification

**Fmoc-N-PEG23-acid** is a heterobifunctional PEG reagent commonly used in bioconjugation, drug delivery, and peptide chemistry.<sup>[1]</sup> Its key features include an Fmoc-protected amine for orthogonal synthesis strategies and a terminal carboxylic acid for efficient coupling with amines.<sup>[1]</sup>

Identifier	Value	Reference
Chemical Name	1-(9H-fluoren-9-yl)-3-oxo-2,7,10,13,16,19,22,25,28,31,34,37,40,43,46,49,52,55,58,61,64,67,70,73,76-pentacosaoxa-4-azanonaheptacontan-79-oic acid	[2]
CAS Number	850312-72-0	[1][3]
Chemical Formula	C64H109NO27	
Molecular Weight	1324.56 g/mol	
Purity	≥95%	

## Hazard Identification and Safety Precautions

While a specific, comprehensive Material Safety Data Sheet (MSDS) for **Fmoc-N-PEG23-acid** is not readily available, data from similar Fmoc- and PEG-containing compounds suggest the following potential hazards and necessary precautions.

### Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause serious eye irritation.
- Ingestion: May be harmful if swallowed.

### Recommended Personal Protective Equipment (PPE):

PPE	Recommendation
Respiratory Protection	A dust respirator should be used to avoid inhalation.
Hand Protection	Wear protective gloves.
Eye Protection	Use chemical safety goggles or a face shield.
Skin and Body Protection	Wear a lab coat or a full suit to prevent skin contact.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Fmoc-N-PEG23-acid** and ensure laboratory safety.

Parameter	Recommendation	Reference
Storage Temperature	Store at –20 °C.	
Storage Conditions	Keep in a tightly sealed container, protected from light and moisture.	
Handling	Use anhydrous solvents such as DMF or DMSO. Avoid the formation of dust and aerosols.	
Materials to Avoid	Strong oxidizing agents and strong acids.	
Hazardous Decomposition	Oxides of carbon (CO, CO <sub>2</sub> ) and nitrogen (NO <sub>x</sub> ) may be formed during decomposition.	

## Experimental Workflow: Safe Handling Protocol

The following diagram illustrates a generalized workflow for the safe handling of a chemical reagent like **Fmoc-N-PEG23-acid** in a research laboratory setting, from receipt to disposal.



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## References

- 1. Fmoc-NH-PEG23-acid, CAS 850312-72-0 | AxisPharm [axispharm.com]
- 2. Fmoc-N-amido-PEG24-acid | C66H113NO28 | CID 51340974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fmoc-N-amido-PEG24-acid, 850312-72-0 | BroadPharm [broadpharm.com]
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